

# impact of different Y-29794 salt forms on activity

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## Compound of Interest

Compound Name: Y-29794

Cat. No.: B1196425

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## Y-27632 Technical Support Center

A Note on Compound Nomenclature: You are searching for information on **Y-29794**. It is highly likely that this is a typographical error and you are interested in the well-characterized and widely used ROCK inhibitor, Y-27632. The information provided below pertains to Y-27632. The most predominantly used and commercially available form of this compound is the dihydrochloride salt. Currently, there is limited publicly available data directly comparing the activity of different salt forms of Y-27632. Therefore, this guide focuses on the use and properties of the commonly available Y-27632 dihydrochloride.

## Frequently Asked Questions (FAQs)

Q1: What is Y-27632 and how does it work?

Y-27632 is a cell-permeable, highly potent, and selective inhibitor of Rho-associated coiled-coil containing protein kinases (ROCK). It acts by competing with ATP for binding to the catalytic site of both ROCK1 and ROCK2.<sup>[1]</sup> This inhibition prevents the downstream phosphorylation of substrates involved in the regulation of the actin cytoskeleton, leading to reduced stress fiber formation, decreased cell contractility, and inhibition of apoptosis in certain contexts.<sup>[2][3]</sup>

Q2: Why is the dihydrochloride salt form of Y-27632 commonly used?

The dihydrochloride salt form of Y-27632 is frequently used due to its good aqueous solubility, which facilitates its dissolution in culture media and other aqueous buffers for experimental use.<sup>[4]</sup> Salt forms of active pharmaceutical ingredients are often chosen to improve physicochemical properties like solubility and stability.<sup>[5]</sup>

Q3: What are the primary applications of Y-27632 in research?

Y-27632 is extensively used in cell biology research, particularly for:

- Improving cell survival: It significantly enhances the survival of dissociated single cells, such as human embryonic stem cells (hESCs) and induced pluripotent stem cells (iPSCs), by preventing dissociation-induced apoptosis (anoikis).[\[1\]](#)
- Stem cell culture: It is a common supplement in stem cell media to improve cloning efficiency, cryopreservation recovery, and overall culture maintenance.[\[1\]](#)
- Organoid culture: Y-27632 is often used in the initial stages of organoid formation to promote cell survival and establishment of 3D structures.
- Cellular reprogramming: It is a component of small molecule cocktails used to reprogram somatic cells into stem cells or other cell types.[\[1\]](#)
- Studying cellular processes: It is a valuable tool for investigating the role of the ROCK signaling pathway in cell migration, adhesion, proliferation, and morphology.

Q4: What is the recommended working concentration of Y-27632?

The optimal working concentration can vary depending on the cell type and application. However, a concentration of 10  $\mu$ M is widely reported to be effective for most cell culture applications, including improving the survival of pluripotent stem cells.[\[1\]](#)[\[3\]](#) It is always recommended to perform a dose-response experiment to determine the optimal concentration for your specific experimental setup.

## Troubleshooting Guide

Q1: I dissolved Y-27632 dihydrochloride in my neutral pH cell culture medium and observed a precipitate. What is happening and how can I avoid this?

- Answer: Y-27632 is a weak base, and its dihydrochloride salt has high solubility in acidic to neutral solutions. However, in neutral or alkaline solutions, the dihydrochloride salt can convert to the less soluble free base form, leading to precipitation. To avoid this, it is recommended to first prepare a concentrated stock solution in sterile water or a slightly

acidic buffer (like PBS at pH 7.2 or lower) where it is more soluble, and then dilute this stock solution into your cell culture medium immediately before use. Avoid preparing large volumes of Y-27632-containing medium and storing it for extended periods, especially at 37°C.

Q2: My cells show altered morphology (e.g., become elongated) after treatment with Y-27632. Is this normal?

- Answer: Yes, changes in cell morphology are an expected effect of Y-27632. By inhibiting ROCK, Y-27632 disrupts the actin cytoskeleton and reduces intracellular tension, which can lead to changes in cell shape, such as elongation or a more relaxed morphology. This effect is generally reversible upon removal of the compound.

Q3: I observe inconsistent results with Y-27632, sometimes seeing significant cell death after its removal. What could be the cause?

- Answer: Inconsistent results can stem from several factors. For sensitive applications like pluripotent stem cell culture, subtle variations in protocol can lead to variability. Consider the following:
  - Cell density: Ensure you are plating cells at an optimal and consistent density.
  - Dissociation method: The harshness and duration of enzymatic dissociation can impact cell health.
  - Reagent quality: Use high-quality reagents and ensure your Y-27632 stock solution has not undergone multiple freeze-thaw cycles.
  - Duration of treatment: For applications like improving post-dissociation survival, Y-27632 is typically only required for the first 24 hours. Prolonged exposure may have unintended effects on some cell types.

Q4: Can I dissolve Y-27632 dihydrochloride directly in DMSO?

- Answer: Yes, Y-27632 dihydrochloride is freely soluble in DMSO.<sup>[4]</sup> You can prepare a high-concentration stock solution in DMSO. However, be mindful of the final DMSO concentration in your culture medium, as it can be toxic to cells at concentrations above 0.1-0.5%. When using a DMSO stock, ensure adequate dilution into your final working volume.

## Quantitative Data Summary

Table 1: Inhibitor Specifications for Y-27632 Dihydrochloride

Property	Value	Reference
Target(s)	ROCK1, ROCK2	[1]
Ki (ROCK1)	220 nM	[1]
Ki (ROCK2)	300 nM	[1]
Form	Dihydrochloride Salt	[1][6]
Molecular Formula	C <sub>14</sub> H <sub>21</sub> N <sub>3</sub> O · 2HCl	[1]
Molecular Weight	320.3 g/mol	[1]

Table 2: Solubility of Y-27632 Dihydrochloride

Solvent	Solubility	Reference
Water	≤ 30 mg/mL	[4]
PBS (pH 7.2)	≤ 30 mM	[1]
DMSO	≤ 90 mM (freely soluble)	[1][4]
Ethanol	≤ 15 mM	[1]

## Detailed Experimental Protocols

### Protocol 1: Preparation of Y-27632 Stock Solution

- Objective: To prepare a sterile, concentrated stock solution of Y-27632 dihydrochloride for use in cell culture.
- Materials:
  - Y-27632 dihydrochloride powder

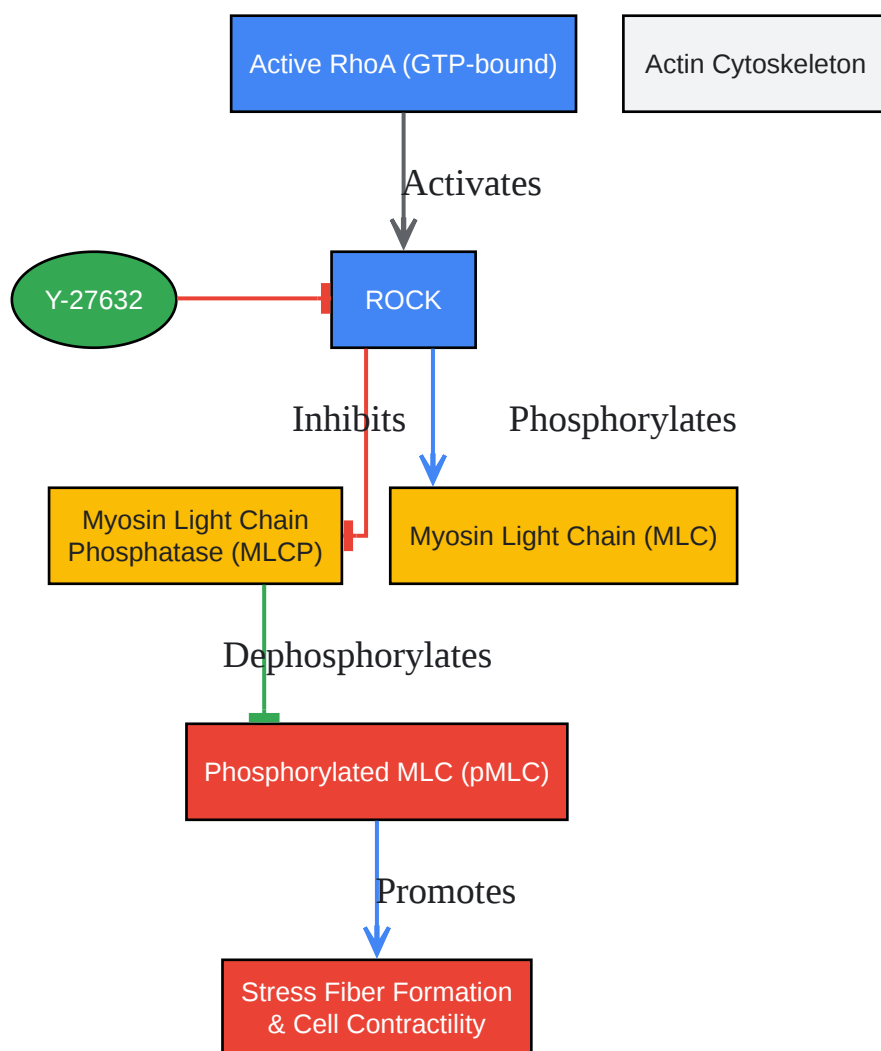
- Sterile, cell culture grade water or PBS (pH 7.2)
- Sterile microcentrifuge tubes
- Procedure:
  1. Aseptically weigh the desired amount of Y-27632 dihydrochloride powder in a sterile microcentrifuge tube.
  2. To prepare a 10 mM stock solution, add the appropriate volume of sterile water or PBS. For example, to a 1 mg vial, add 312.2  $\mu$ L of solvent.
  3. Vortex briefly to dissolve the powder completely.
  4. Filter-sterilize the stock solution using a 0.22  $\mu$ m syringe filter if desired, though for small volumes prepared aseptically, this may not be necessary.
  5. Aliquot the stock solution into smaller, working volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
  6. Store the aliquots at -20°C. Stock solutions in water or PBS are stable for up to 6 months at -20°C.<sup>[1]</sup>

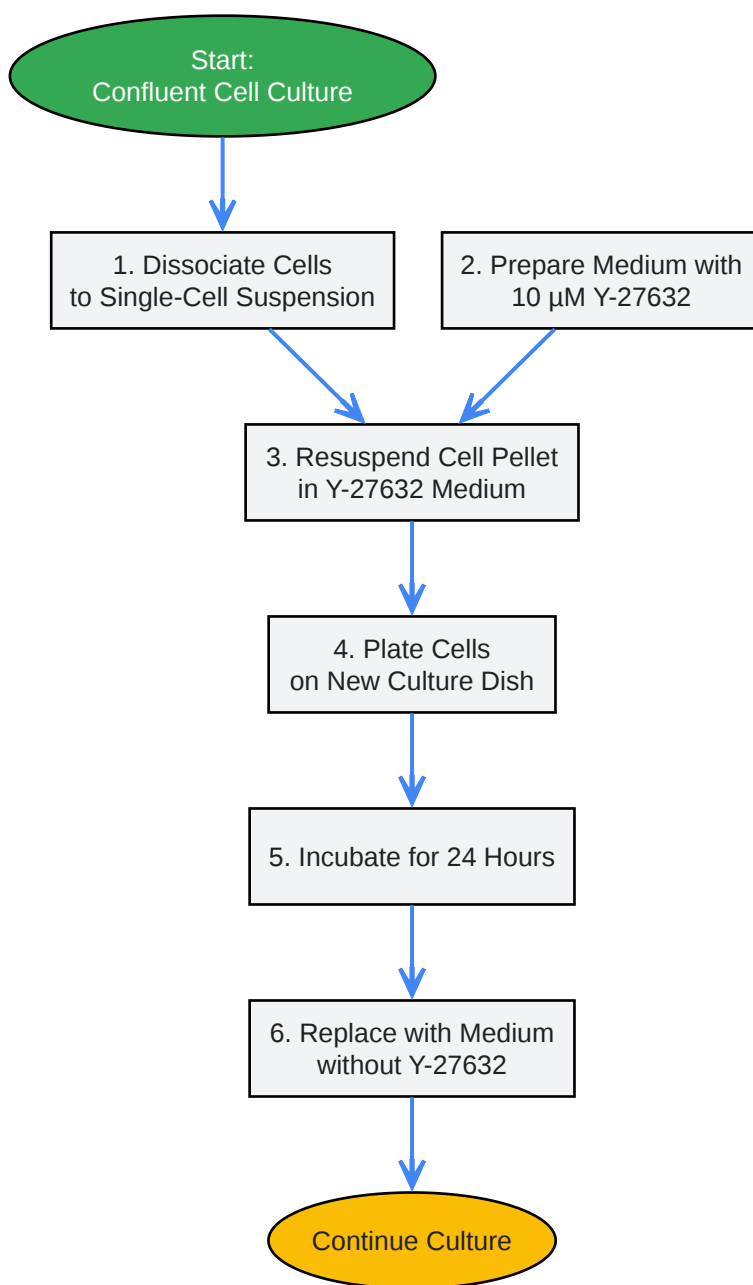
#### Protocol 2: Improving Pluripotent Stem Cell (PSC) Survival After Passaging

- Objective: To enhance the survival rate of human pluripotent stem cells (hPSCs) after single-cell dissociation for passaging.
- Materials:
  - Confluent culture of hPSCs
  - Dissociation reagent (e.g., Accutase, TrypLE)
  - Complete hPSC culture medium
  - 10 mM Y-27632 stock solution
- Procedure:

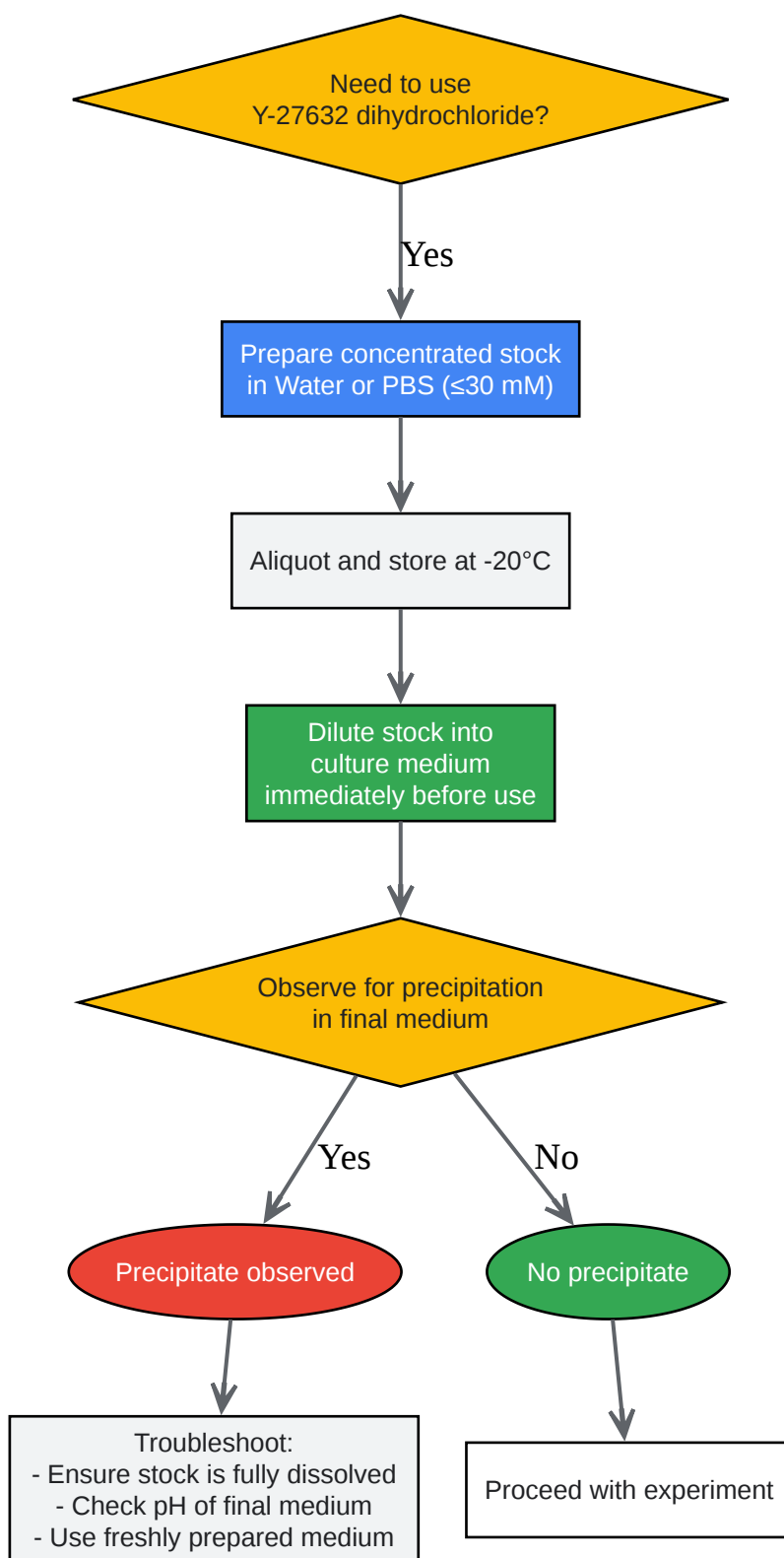
1. Prepare the required volume of complete hPSC medium.
2. Immediately before use, supplement the medium with Y-27632 to a final concentration of 10  $\mu$ M. For example, add 1  $\mu$ L of a 10 mM stock solution to 1 mL of medium.
3. Aspirate the old medium from the hPSCs and wash with PBS.
4. Add the dissociation reagent and incubate according to the manufacturer's instructions until the cells detach.
5. Neutralize the dissociation reagent with fresh medium and gently pipette to create a single-cell suspension.
6. Centrifuge the cell suspension and resuspend the cell pellet in the Y-27632-supplemented medium.
7. Plate the cells onto a new culture vessel at the desired density.
8. Culture the cells in the Y-27632-supplemented medium for the first 24 hours.
9. After 24 hours, replace the medium with fresh, complete hPSC medium that does not contain Y-27632.

## Mandatory Visualization









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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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